

Application Notes and Protocols: 3-Ethoxycarbonylphenylboronic Acid in Electronic and Optical Materials

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Compound of Interest

Compound Name: 3-Ethoxycarbonylphenylboronic acid

Cat. No.: B1587781

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Introduction

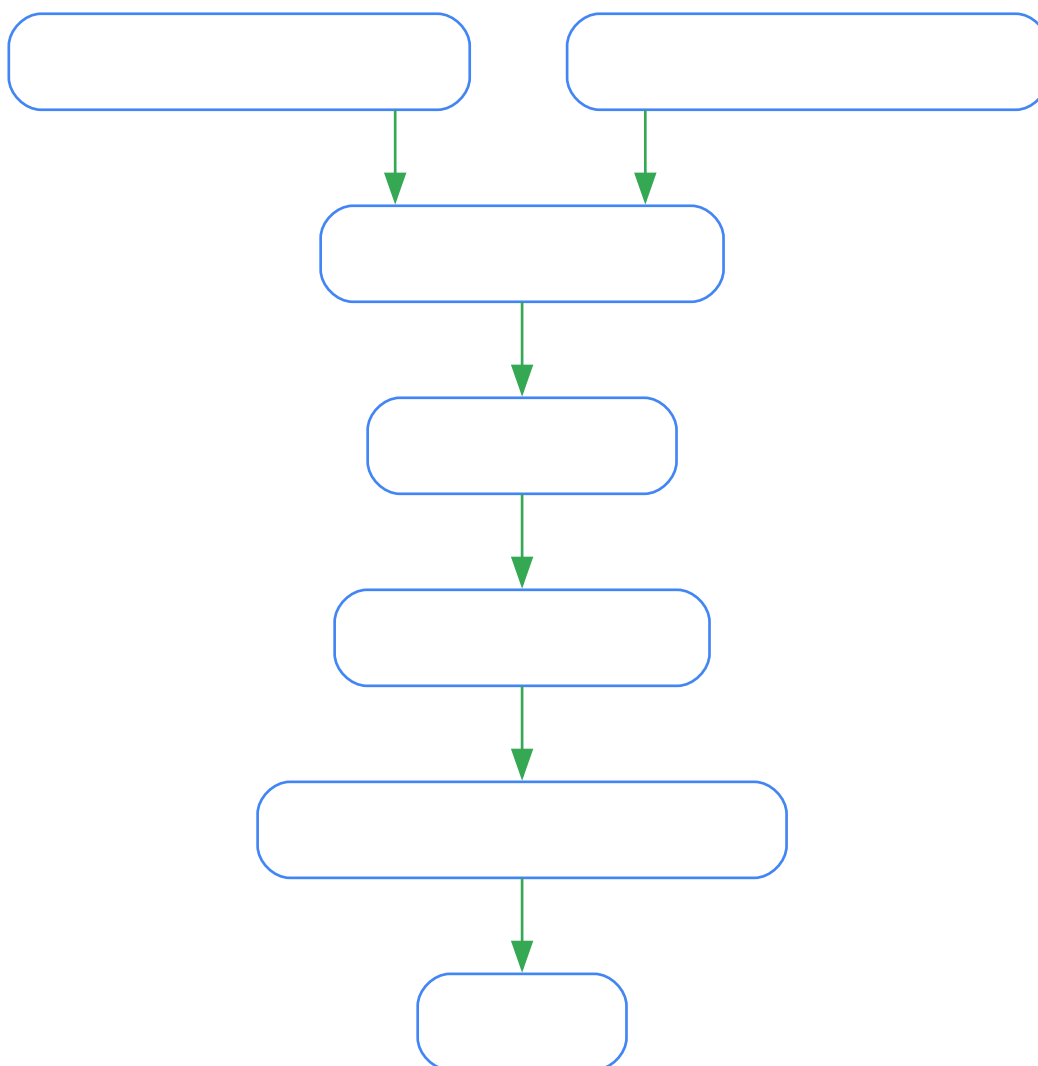
3-Ethoxycarbonylphenylboronic acid is a versatile organic building block primarily utilized in the synthesis of advanced materials for electronic and optical applications. Its key feature is the presence of both a boronic acid group and an ethoxycarbonyl functional group. The boronic acid moiety makes it an excellent coupling partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, which is a cornerstone for the formation of carbon-carbon bonds. This reaction is instrumental in the synthesis of conjugated polymers and complex organic molecules with tailored electronic and photophysical properties.

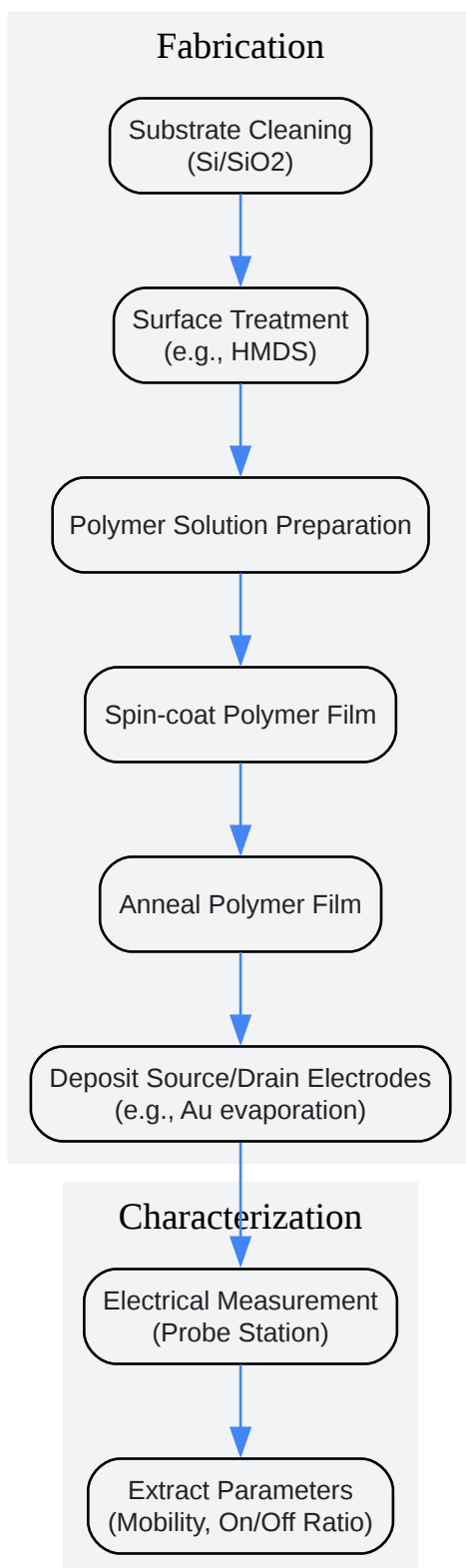
The ethoxycarbonyl group provides a site for further chemical modification and can influence the solubility and film-forming properties of the resulting materials. This makes **3-Ethoxycarbonylphenylboronic acid** a valuable monomer for creating polymers used in Organic Light-Emitting Diodes (OLEDs), Organic Field-Effect Transistors (OFETs), and other organic electronic devices.

Core Application: Suzuki-Miyaura Coupling for Conjugated Polymers

The primary application of **3-Ethoxycarbonylphenylboronic acid** in materials science is its use as a monomer in Suzuki-Miyaura polymerization. This reaction allows for the creation of alternating copolymers with specific, tunable properties. A common application is the synthesis of polyfluorene derivatives, which are known for their high photoluminescence quantum yields and are often used as blue-emitting materials in OLEDs.[1]

Logical Relationship: From Monomer to Device





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References

- 1. Synthesis and investigation of the optical and electrochemical properties of deep blue light-emitting poly[fluorene-2,7-diyl-co-dibenzothiophene-S,S-dioxide-4,6-diyl]s - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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